

Application Notes and Protocols for Measuring (Rac)-D3S-001 Target Engagement

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Compound of Interest

Compound Name: (Rac)-D3S-001

Cat. No.: B12372128

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **(Rac)-D3S-001**, also known as D3S-001, is a next-generation, covalent inhibitor of the KRAS G12C mutant protein.[1] This mutation is a key oncogenic driver in several cancers, and D3S-001 is designed for rapid and complete target engagement, locking the KRAS G12C protein in its inactive, GDP-bound state.[1][2][3] Verifying and quantifying the engagement of D3S-001 with its target is crucial for understanding its mechanism of action, optimizing dosing, and predicting clinical efficacy.[4]

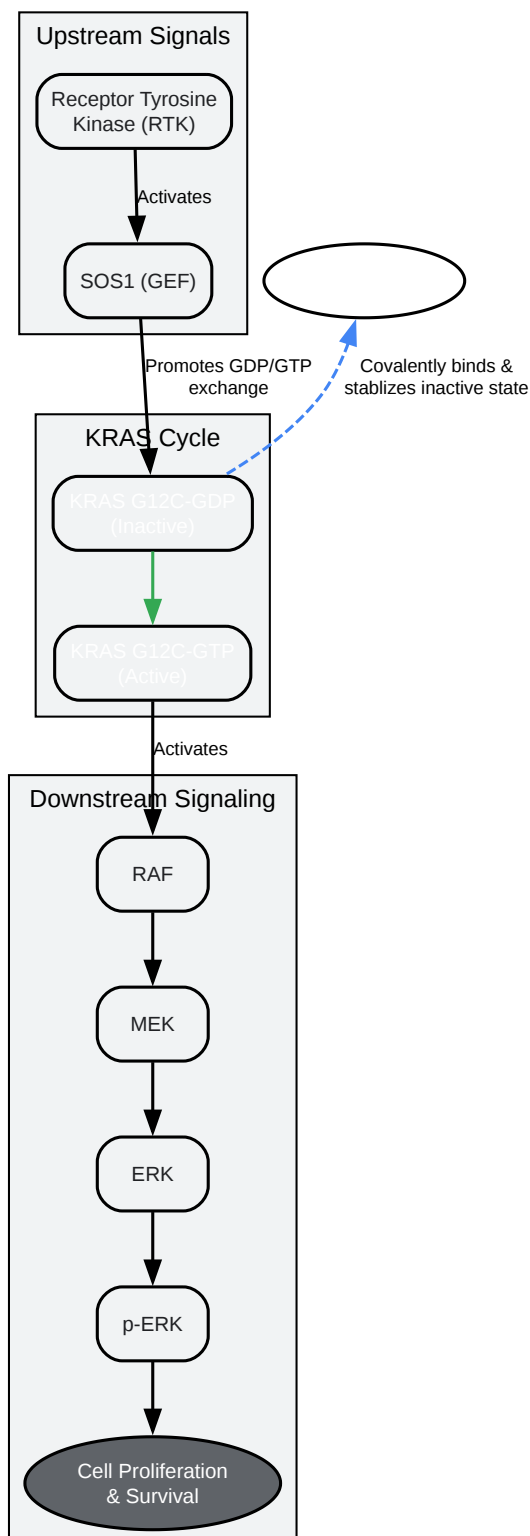
These application notes provide detailed protocols for several key assays to measure the target engagement of **(Rac)-D3S-001**, along with comparative data for other KRAS G12C inhibitors.

I. KRAS G12C Signaling Pathway

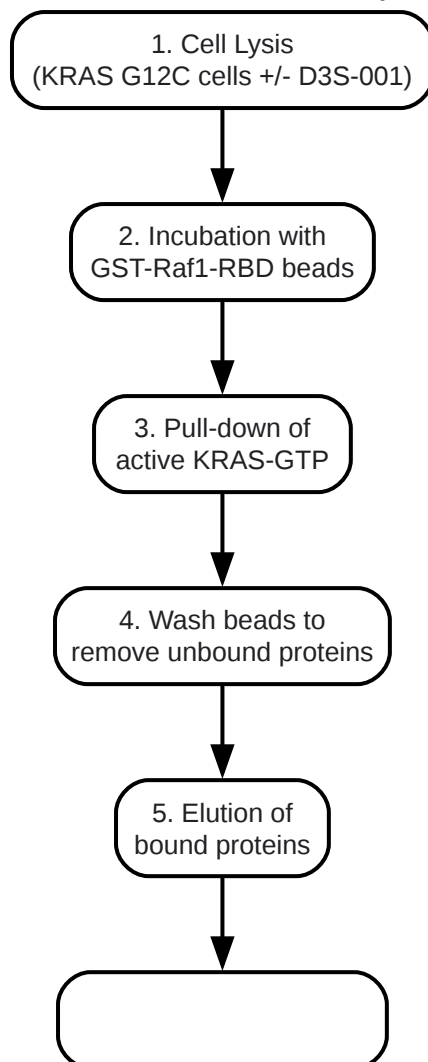
KRAS is a small GTPase that acts as a molecular switch in cell signaling.[4] In its active, GTP-bound state, it activates downstream pathways, such as the RAF-MEK-ERK (MAPK) and PI3K-AKT-mTOR pathways, which drive cell proliferation and survival.[5] The G12C mutation impairs the ability of KRAS to hydrolyze GTP, leading to its constitutive activation.[4] D3S-001

covalently binds to the cysteine residue of the G12C mutant, locking it in an inactive GDP-bound state and thereby inhibiting downstream signaling.[2]

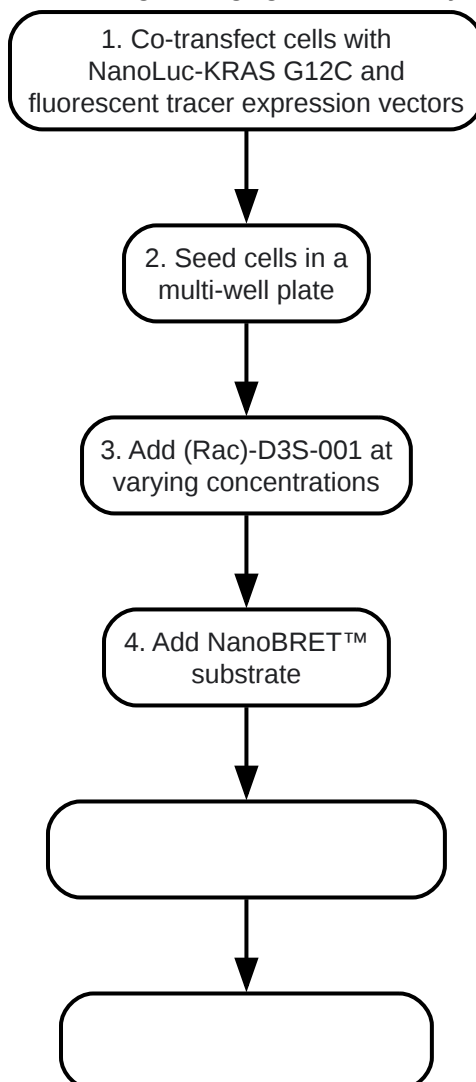
KRAS G12C Signaling Pathway and Inhibition by D3S-001



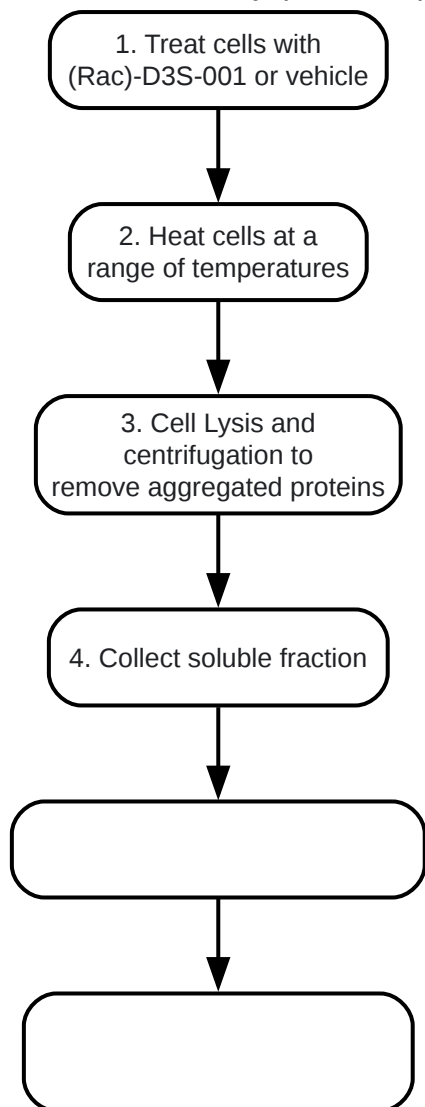
Active RAS-GTP Pull-Down Assay Workflow



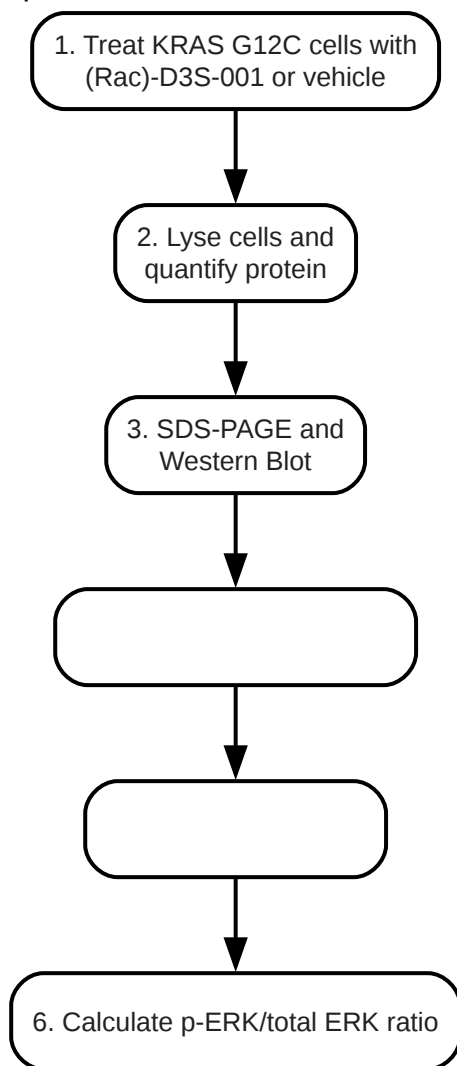
NanoBRET™ Target Engagement Assay Workflow



Cellular Thermal Shift Assay (CETSA®) Workflow



p-ERK Western Blot Workflow



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References

- 1. [D3 Bio, Inc. Announces FDA Breakthrough Therapy Designation and Orphan Drug Designation for D3S-001 for the Treatment of Patients with KRAS G12C-Mutated Cancers](#)

[\[d3bio.com\]](#)

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